

Application Note: Precision Preparation of PTP Inhibitor V (PHPS1) Stock Solutions

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Compound of Interest

Compound Name: PTP inhibitor V dihydrate

CAS No.: 2649087-82-9

Cat. No.: B6172586

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Abstract & Scientific Context

Protein Tyrosine Phosphatase Inhibitor V (PTP Inhibitor V), chemically known as PHPS1, is a potent, cell-permeable, and selective inhibitor of SHP-2 (Src homology-2 domain-containing protein tyrosine phosphatase-2).^{[1][2][3][4][5]} Unlike broad-spectrum phosphatase inhibitors (e.g., vanadate), PHPS1 exhibits high specificity for SHP-2 (

M) over PTP1B and SHP-1, making it a critical tool for dissecting the roles of SHP-2 in growth factor signaling, particularly the ERK/MAPK pathway.

This guide addresses the specific challenge of handling the dihydrate form of PTP Inhibitor V. The presence of water molecules in the crystal lattice alters the molecular weight, necessitating precise stoichiometric adjustments during stock preparation to ensure reproducible

values in bioassays.

Chemical & Physical Profile

Property	Specification
Common Name	PTP Inhibitor V, PHTP1
Chemical Name	Phenylhydrazonopyrazolone sulfonate 1
IUPAC Name	4-(N'-(3-(4-Nitrophenyl)-5-oxo-1-phenyl-1,5-dihydro-pyrazol-4-ylidene)-hydrazino)-benzenesulfonic acid
CAS Number	314291-83-3 (Anhydrous) / 2649087-82-9 (Dihydrate specific)
Target	SHP-2 (Primary), PTP1B (Secondary)
Molecular Weight (Anhydrous)	~465.44 g/mol
Molecular Weight (Dihydrate)	~501.47 g/mol (Verify specific lot Certificate of Analysis)
Solubility	DMSO (>20 mg/mL), Ethanol (Soluble), Water (Insoluble)
Appearance	Orange to Reddish Powder



Critical Note on Stoichiometry: Many commercial vendors supply PTP Inhibitor V as a sodium salt or a hydrate. You must verify the exact Molecular Weight (MW) on your specific vial's label. This protocol assumes the Dihydrate form (~501.47 g/mol).

Protocol: Stock Solution Preparation (10 mM)

Materials Required^{[1][3][4][5][6][8][9][10][11]}

- Compound: **PTP Inhibitor V Dihydrate** (solid).
- Solvent: Dimethyl Sulfoxide (DMSO), anhydrous,

99.9% purity (cell culture grade).

- Equipment: Analytical balance (0.01 mg precision), Vortex mixer, Centrifuge.
- Consumables: Amber microcentrifuge tubes (1.5 mL), Solvent-resistant pipette tips.

Step-by-Step Methodology

Phase 1: Environmental Equilibration

- Temperature Stabilization: Remove the product vial from -20°C storage.
- Desiccation: Place the vial in a desiccator and allow it to warm to room temperature (approx. 30–45 mins).
 - Scientific Rationale: Opening a cold vial introduces atmospheric moisture. Since PHPS1 is hygroscopic, condensation will alter the effective mass, leading to inaccurate concentration calculations.

Phase 2: Gravimetric Preparation

- Weighing: Accurately weigh the solid. For a typical stock, aim for 5–10 mg.
 - Example: Mass () = 5.0 mg.[6]
- Calculation: Use the Molarity formula
.
 - = 5.0 mg = 0.005 g
 - = 501.47 g/mol (Check your label!)
 - = 10 mM = 0.01 mol/L
 - L = 997
 - L

Phase 3: Solubilization & Storage^{[4][6]}

- Dissolution: Add the calculated volume of anhydrous DMSO to the vial.
- Mixing: Vortex vigorously for 30–60 seconds. The powder should dissolve completely, yielding a clear, reddish-orange solution.
 - Troubleshooting: If particles persist, warm the solution to 37°C for 2–5 minutes and vortex again. Sonicate only if absolutely necessary (short bursts) to avoid heat degradation.
- Aliquot: Dispense into small volumes (e.g., 20–50 L) in amber tubes to avoid freeze-thaw cycles.
- Storage: Store at -80°C (stable for ~1 year) or -20°C (stable for ~3 months).

Visual Workflow: Stock Preparation



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Figure 1: Critical workflow for preparing hygroscopic inhibitor stocks to ensure concentration accuracy.

Application & Dilution Protocol (In Vitro)

Direct dilution of DMSO stocks into aqueous media can cause precipitation. Use the Intermediate Dilution Method.

- Prepare Intermediate: Dilute the 10 mM stock 1:10 or 1:100 in pure DMSO first (if very low concentrations are needed) or directly into a small volume of buffer while vortexing.
- Final Dilution: Add the intermediate solution to the cell culture media dropwise.
 - Target: Keep final DMSO concentration (v/v) to avoid solvent toxicity.

- Example: To achieve 5

M final concentration:

- Dilute 10 mM stock 1:20 in media

500

M (Precipitation risk! Better to dilute in DMSO first).

- Better: Dilute 10 mM stock to 1 mM in DMSO. Add 1

L of 1 mM stock per 200

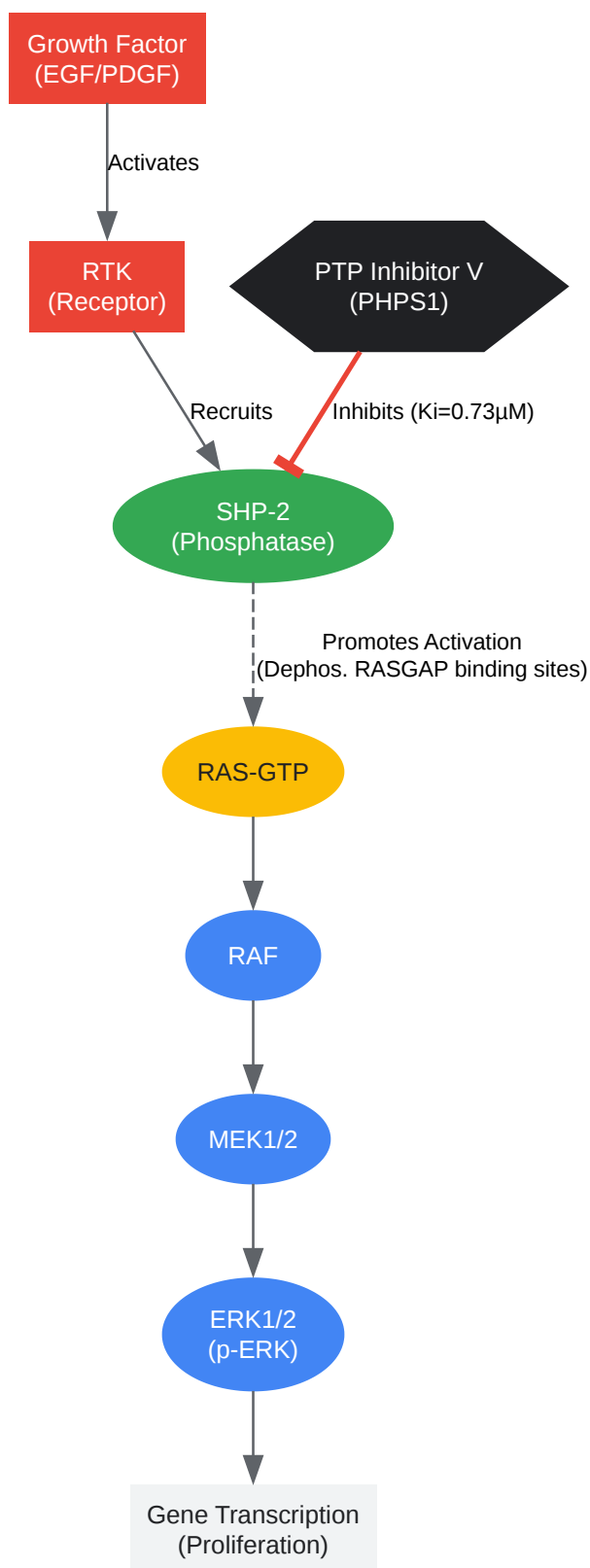
L media

5

M (0.5% DMSO).

Mechanism of Action: SHP-2 Pathway[4]

PTP Inhibitor V selectively targets SHP-2, a phosphatase that paradoxically promotes signaling (unlike most phosphatases that terminate it). SHP-2 is required for the full activation of the RAS-ERK pathway downstream of receptor tyrosine kinases (RTKs).



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Figure 2: Mechanism of Action. PHPS1 blocks SHP-2, preventing the dephosphorylation events required for sustained RAS-MAPK signaling.

References

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- Sigma-Aldrich. Product Information: PTP Inhibitor V (Cat.[7] No. 540213). [6]

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